

Personal protective equipment for handling 13-Hydroxyisobakuchiol

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Compound of Interest

Compound Name: 13-Hydroxyisobakuchiol

Cat. No.: B1631963

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Essential Safety and Handling Guide for 13-Hydroxyisobakuchiol

Disclaimer: No specific Safety Data Sheet (SDS) is currently available for **13-Hydroxyisobakuchiol**. The following guidance is based on the safety information for the structurally related compound, Bakuchiol, and established best practices for handling aromatic compounds in a laboratory setting. Researchers must conduct a thorough risk assessment before beginning any work with this compound.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational plans for researchers, scientists, and drug development professionals handling **13-Hydroxyisobakuchiol**. Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **13-Hydroxyisobakuchiol** is unavailable, it is prudent to treat it as a potentially hazardous substance. Based on the data for Bakuchiol, it is not classified as a dangerous substance according to GHS, but it is advisable to minimize exposure.^[1]

Recommended Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table outlines the recommended PPE for various laboratory operations involving **13-Hydroxyisobakuchiol**.

Operation	Eye/Face Protection	Skin Protection	Respiratory Protection
Weighing and preparing solutions (in a fume hood)	Safety glasses with side shields	Nitrile gloves, Lab coat	Not generally required if performed in a certified chemical fume hood
Conducting reactions and transfers	Chemical splash goggles	Nitrile gloves, Lab coat	Not generally required if performed in a certified chemical fume hood
Spill cleanup	Chemical splash goggles and face shield	Heavy-duty nitrile gloves, Chemical-resistant apron or coveralls	Air-purifying respirator with organic vapor cartridges

Physicochemical Properties

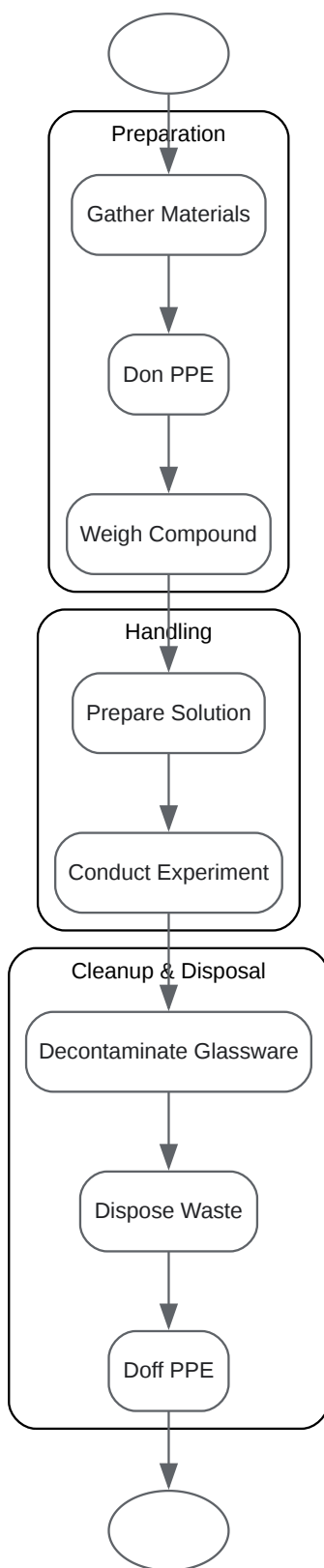
Understanding the physical and chemical properties of a substance is crucial for safe handling. The following data is for the related compound, Bakuchiol, and should be considered indicative for **13-Hydroxyisobakuchiol**.

Property	Value (for Bakuchiol)
Molecular Formula	C18H24O[2]
Boiling Point	> 260 °C (at approx. 300 mm Hg)[3]
Solubility	Insoluble in water[2]
Stability	Photochemically and hydrolytically stable[1]
Appearance	Oil[3]

Operational and Disposal Plans

Experimental Workflow

The following diagram outlines the standard workflow for handling **13-Hydroxyisobakuchiol** in a laboratory setting, from preparation to disposal.



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